

A Technical Guide to the Spectroscopic Profile of 2,6-Dichloroisonicotinamide

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Compound of Interest

Compound Name: 2,6-Dichloroisonicotinamide

Cat. No.: B1350679

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Abstract

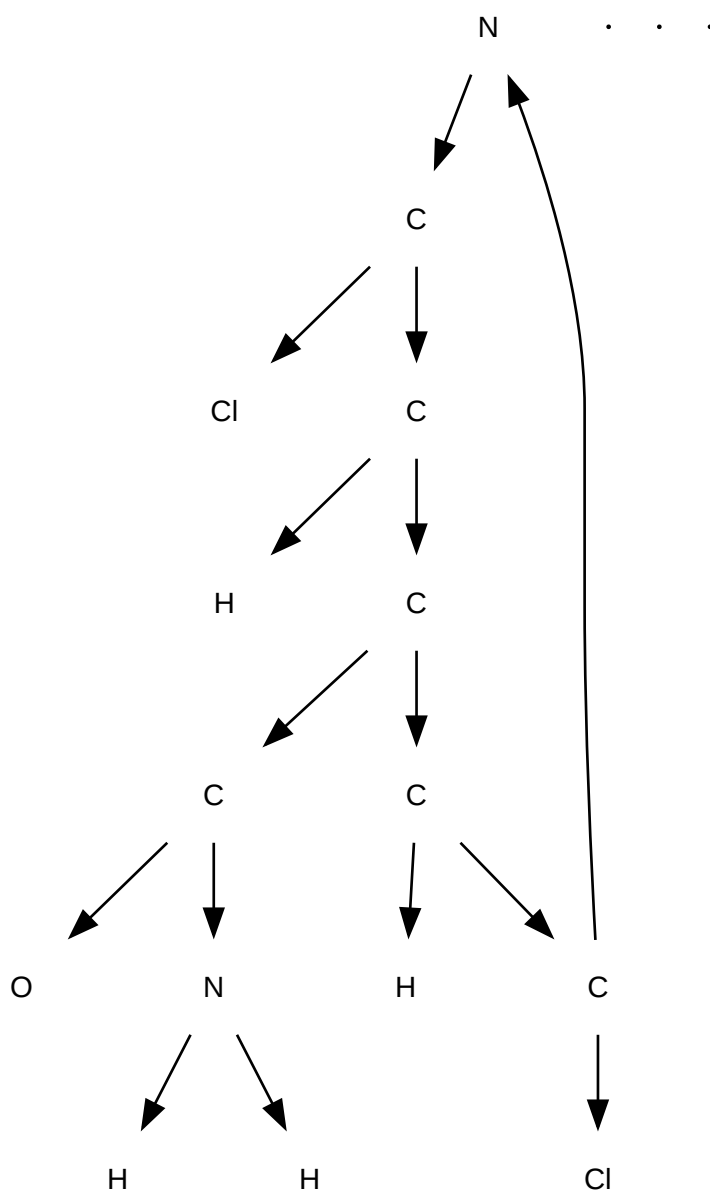
This technical guide provides a comprehensive, in-depth analysis of the spectroscopic characteristics of **2,6-dichloroisonicotinamide**. As direct experimental spectra for this compound are not readily available in public databases, this document leverages foundational spectroscopic principles and comparative data from key structural analogues—isonicotinamide and 2,6-dichloropyridine—to construct a robust, predictive spectroscopic profile. This guide is designed to serve as an essential resource for researchers in medicinal chemistry and drug development, offering detailed interpretations of predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, complete with detailed experimental protocols and the scientific rationale underpinning the spectral assignments.

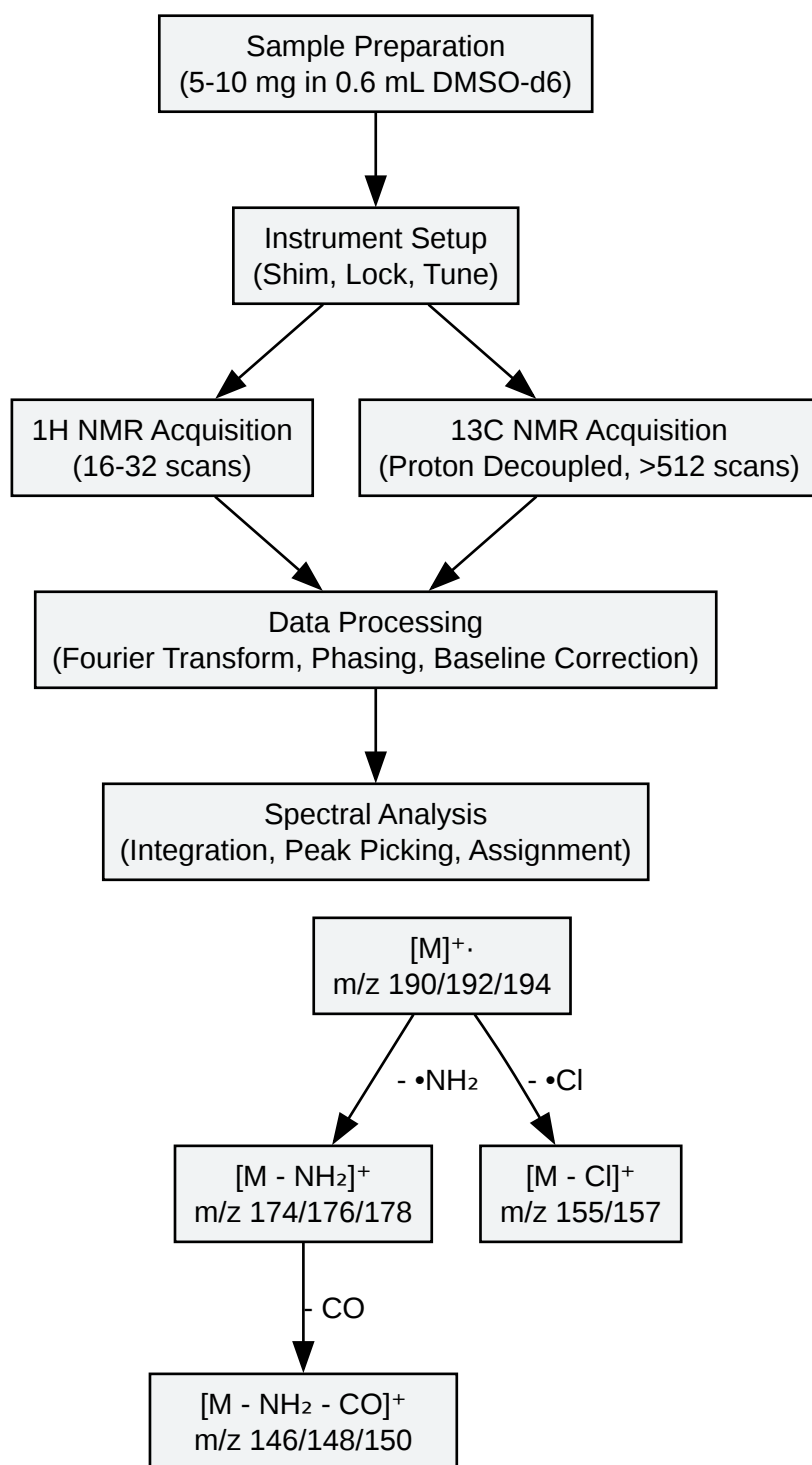
Introduction and Molecular Structure

2,6-Dichloroisonicotinamide is a halogenated pyridine derivative with the molecular formula $C_6H_4Cl_2N_2O$. Its structure is characterized by a pyridine ring substituted at the 2 and 6 positions with chlorine atoms and a carboxamide group at the 4-position. This substitution pattern creates a molecule with C_{2v} symmetry, which significantly simplifies its expected NMR spectra. The chlorine atoms, being strongly electronegative and electron-withdrawing, profoundly influence the electronic environment of the pyridine ring, which is reflected in the spectral data. Understanding this spectroscopic profile is paramount for identity confirmation, purity assessment, and structural elucidation in synthetic and medicinal chemistry workflows.

Molecular Structure Visualization

Figure 1. Structure of 2,6-Dichloroisonicotinamide





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